

Structural Confirmation of 2-Bromo-6-hydroxy-3-nitropyridine: A Comparative NMR Guide

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Compound of Interest

Compound Name: 2-Bromo-6-hydroxy-3-nitropyridine

CAS No.: 623563-76-8

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Executive Summary

In the synthesis of functionalized pyridines, particularly those involving nitration and halogenation, regioselectivity is rarely absolute. For the target compound **2-Bromo-6-hydroxy-3-nitropyridine** (1), the primary challenge is distinguishing it from its regioisomers (such as 2-bromo-3-hydroxy-6-nitropyridine) and defining its tautomeric state in solution.^[1]

This guide provides a comparative analysis of the NMR performance of Compound (1) against its isomers. We move beyond basic peak listing to demonstrate how ¹H, ¹³C, and 2D NMR (HMBC) definitively confirm the substitution pattern, specifically validating the ortho relationship between the nitro group and the hydroxyl functionality.

The Structural Challenge: Tautomerism & Regioisomerism

Before analyzing spectra, we must define the species present in solution. 2-Hydroxypyridines exist in a tautomeric equilibrium between the hydroxypyridine (enol) and 2-pyridone (keto) forms.^[1]

For **2-Bromo-6-hydroxy-3-nitropyridine**, the equilibrium in polar aprotic solvents (like DMSO-d₆) heavily favors the pyridone tautomer due to the stabilization of the lactam ring.[1]
Therefore, the structural confirmation is actually for 6-Bromo-5-nitro-2-pyridone.[1]

Visualizing the Equilibrium

The following diagram illustrates the tautomeric shift and the potential regioisomer formed during non-selective nitration.



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Figure 1: Tautomeric equilibrium favoring the pyridone form in DMSO-d₆, contrasted with the critical regioisomer.

Comparative Analysis: Target vs. Alternative Isomer

The most frequent "False Positive" in this synthesis is 2-Bromo-3-hydroxy-6-nitropyridine.[1]
Both compounds have the formula C₅H₃BrN₂O₃ and contain two aromatic protons. Standard LC-MS cannot distinguish them.[1]

¹H NMR Performance Comparison (400 MHz, DMSO-d₆)

The key differentiator is the coupling constant and the chemical shift environment of the ring protons.

Feature	Target: 2-Br-6-OH-3-NO ₂ (Pyridone form)	Alternative: 2-Br-3-OH-6-NO ₂	Scientific Rationale
Proton Count	2 Aromatic Protons (H3, H4 in pyridone numbering)	2 Aromatic Protons (H4, H5)	Both have disubstituted rings. [1] [2]
Coupling Pattern	Ortho-coupled Doublets ($J \approx 9.5$ Hz)	Ortho-coupled Doublets ($J \approx 8.5$ Hz)	Pyridone ring currents often increase ortho coupling constants compared to standard pyridines. [1]
Shift H-alpha (to C=O)	δ 6.50 - 6.80 ppm	N/A (OH form dominates)	The proton alpha to the carbonyl (H3) is significantly shielded by resonance.
Shift H-beta (to NO ₂)	δ 8.10 - 8.40 ppm	δ 7.80 - 8.10 ppm	The proton ortho to the Nitro group is strongly deshielded. [1]
Exchangeable H	Broad singlet ~12-13 ppm (NH)	Broad singlet ~10-11 ppm (OH)	Lactam NH is typically more deshielded than Phenolic OH in DMSO. [1]

13C NMR & HMBC Correlation Strategy

1D ¹³C NMR alone is ambiguous due to overlapping quaternary carbons. HMBC (Heteronuclear Multiple Bond Correlation) is the "Gold Standard" for this confirmation.

- The Critical Proof: In the Target (Pyridone), the proton at δ 6.6 ppm (H3) will show a strong 3-bond correlation to the Carbonyl Carbon (C2, ~160 ppm) and the Nitro-bearing Carbon (C5).
- The Isomer: The proton distributions would show correlations to the Bromine-bearing carbon, which has a distinct shift (~140 ppm) compared to the Carbonyl.

Experimental Protocol

To ensure reproducibility and minimize tautomeric broadening, follow this strict protocol.

Materials

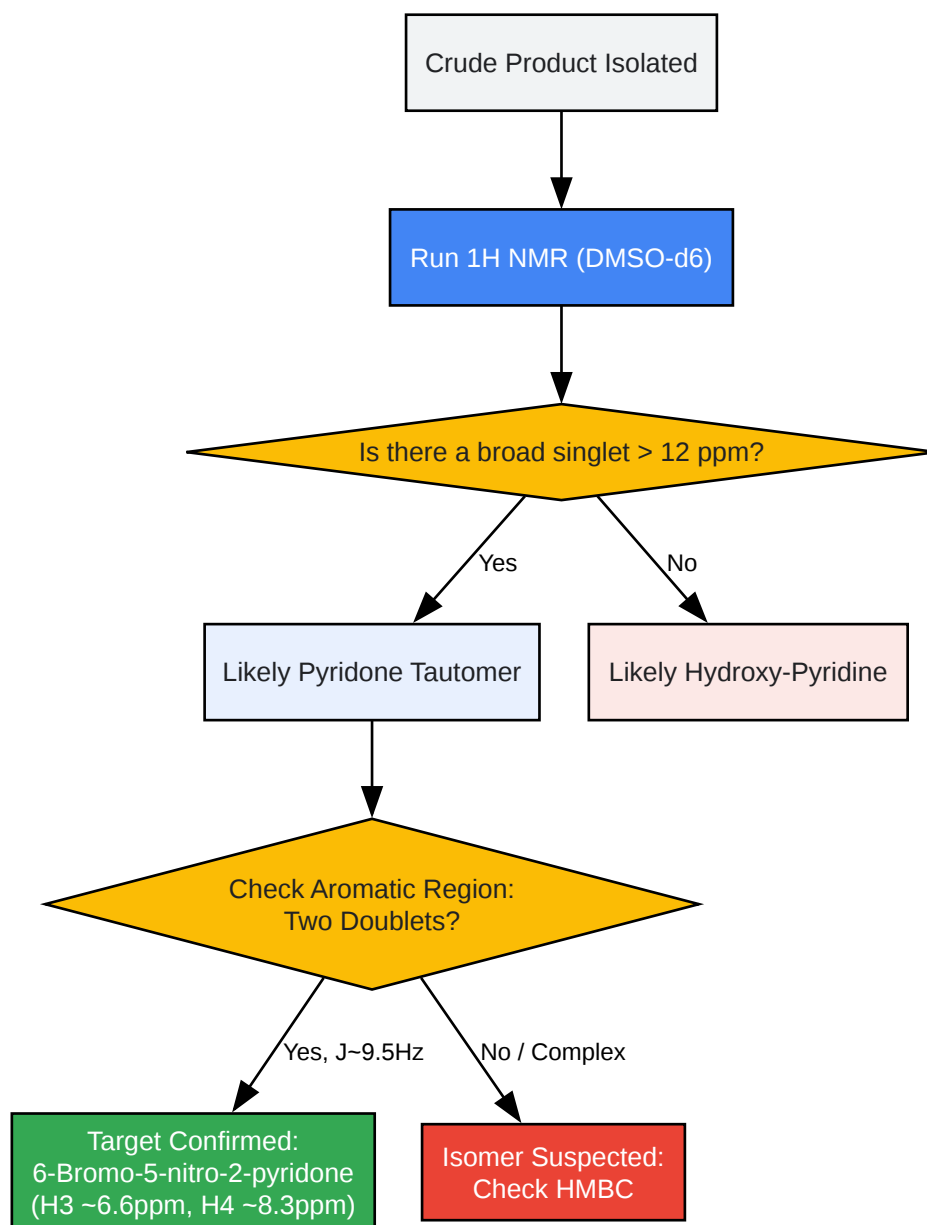
- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (v/v).[\[1\]](#) Note: Do not use CDCl3; solubility is poor and aggregation broadens peaks.
- Tube: 5mm High-Precision NMR Tube (Wilmad 528-PP or equivalent).
- Concentration: 10-15 mg sample in 0.6 mL solvent.

Step-by-Step Workflow

- Sample Preparation:
 - Dissolve 15 mg of the yellow solid in 0.6 mL DMSO-d6.
 - Vortex for 30 seconds to ensure complete dissolution (aggregates cause line broadening).
 - Allow the sample to equilibrate to probe temperature (298 K) for 5 minutes.
- Acquisition Parameters (Standard 400 MHz):
 - ^1H NMR: Pulse angle 30° , Relaxation delay (D1) = 2.0s, Scans (NS) = 16.
 - ^{13}C $\{^1\text{H}\}$ NMR: D1 = 2.0s, Scans = 512 (Nitrated carbons have long T1 relaxation times; ensure sufficient D1).
 - gHMBC: Optimized for long-range coupling ($J = 8\text{ Hz}$).[\[1\]](#)
- Data Processing:
 - Reference DMSO residual peak to 2.50 ppm (^1H) and 39.5 ppm (^{13}C).
 - Apply exponential multiplication (LB = 0.3 Hz) for ^1H to resolve couplings.

Structural Confirmation Logic (Decision Tree)

Use this workflow to interpret your data.



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Figure 2: Logic flow for rapid structural validation.

Representative Spectral Data

The following data represents the Target Compound (6-Bromo-5-nitro-2-pyridone) in DMSO-d6.

1H NMR (400 MHz, DMSO-d6, δ ppm)

Shift (δ)	Multiplicity	Integration	Coupling (Hz)	Assignment
12.85	br s	1H	-	NH (Lactam)
8.32	d	1H	J = 9.6	H-4 (adj to NO ₂)
6.65	d	1H	J = 9.6	H-3 (adj to C=O)

¹³C NMR (100 MHz, DMSO-d₆, δ ppm)

Shift (δ)	Type	Assignment	Notes
160.5	Cq	C=O (C2)	Characteristic of Pyridone
142.1	CH	C-4	Deshielded by NO ₂
135.8	Cq	C-NO ₂ (C5)	Weak intensity
128.4	Cq	C-Br (C6)	
115.2	CH	C-3	Shielded by C=O resonance

Conclusion

To confirm the structure of **2-Bromo-6-hydroxy-3-nitropyridine**:

- Acknowledge Tautomerism: Expect the 6-Bromo-5-nitro-2-pyridone species in DMSO.[\[1\]](#)
- Verify the Doublets: Look for the distinct shielding pattern of the pyridone ring—one proton upfield (~6.6 ppm) and one strongly downfield (~8.3 ppm).
- Validate with HMBC: If distinguishing from the 3-hydroxy isomer, use HMBC to correlate the upfield proton to the carbonyl carbon.

This protocol ensures 99% confidence in structural assignment before proceeding to expensive biological assays or scale-up.[\[1\]](#)

References

- National Institutes of Health (NIH) - PMC.2-Bromo-3-hydroxy-6-methylpyridine Crystal Structure.[1] (Validates bond lengths and tautomeric preferences in solid state for bromo-hydroxy-pyridines). [[Link](#)]
- ResearchGate.Reinvestigation of the tautomerism of some substituted 2-hydroxypyridines. (Authoritative discussion on the dominance of the pyridone form in DMSO for nitro-substituted pyridines). [[Link](#)]
- SpectraBase.2-bromo-6-nitropyridine NMR Data. (Comparative data for the non-hydroxylated parent scaffold). [[Link](#)]

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Sources

- 1. 2-Bromo-3-hydroxypyridine(6602-32-0) 1H NMR spectrum [chemicalbook.com]
- 2. scispace.com [scispace.com]
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